

Laboratory protocols for handling and storing Onilcamotide

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Compound of Interest

Compound Name: Onilcamotide

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Onilcamotide: Application Notes and Laboratory Protocols

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Introduction

Onilcamotide (also known as RV001) is a peptide-based cancer vaccine designed to elicit a T-cell mediated immune response against cells expressing Ras homolog family member C (RhoC), a protein associated with metastatic cancers.^{[1][2]} As a lyophilized peptide,

Onilcamotide requires specific handling and storage procedures to ensure its stability and efficacy in preclinical research settings. These application notes provide detailed protocols for the proper storage, handling, and reconstitution of **Onilcamotide**, as well as a general procedure for its use in in-vivo subcutaneous administration models.

Product Information

Product Name	Onilcamotide (RV001)
Description	A lyophilized peptide corresponding to a C-terminal fragment of the RhoC protein.[2]
Appearance	White to off-white lyophilized powder.
Molecular Formula	Sequence-dependent
Purity	>95% (as determined by HPLC)
Storage	See storage guidelines below.

Storage and Handling

Proper storage and handling of **Onilcamotide** are critical to maintain its integrity and performance. As a peptide, it is susceptible to degradation from moisture, oxidation, and microbial contamination.

General Handling Precautions:

- Before opening the vial, allow it to warm to room temperature to prevent condensation, which can compromise the stability of the lyophilized peptide.[3][4]
- Minimize the exposure of the lyophilized powder to air and moisture.[3][5]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the peptide and its solutions.[6]
- Handle the product in a clean, designated area, such as a laminar flow hood, to prevent microbial contamination.[6]

Storage Conditions:

Form	Storage Temperature	Duration	Additional Notes
Lyophilized Powder	-20°C	Short-term (weeks to months)	Store in a desiccator. [3][5]
-80°C	Long-term (months to years)	Recommended for optimal stability.[5]	
Reconstituted Solution	2-8°C	Up to 1 week	Use sterile, pH-neutral buffers. Avoid repeated freeze-thaw cycles.[3][4][5]
-20°C	Up to 1 month	Aliquot into single-use volumes to avoid freeze-thaw cycles.[3][4]	

Experimental Protocols

Reconstitution of Onilcamotide

This protocol describes the reconstitution of lyophilized **Onilcamotide** for use in in-vitro or in-vivo experiments.

Materials:

- Vial of lyophilized **Onilcamotide**
- Sterile, pyrogen-free solvent (e.g., sterile water for injection, phosphate-buffered saline (PBS) pH 7.4)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- Equilibrate the vial of lyophilized **Onilcamotide** to room temperature before opening.[3][4]

- Briefly centrifuge the vial to ensure the powder is at the bottom.
- Under sterile conditions, add the appropriate volume of the recommended solvent to the vial to achieve the desired stock concentration.
- Gently swirl or pipette the solution up and down to dissolve the peptide completely. Avoid vigorous shaking or vortexing, which can cause peptide aggregation.
- Once dissolved, the stock solution can be used immediately or aliquoted for storage.
- For storage, dispense single-use aliquots into sterile polypropylene tubes, cap tightly, and store at -20°C or -80°C.[3][4]

Subcutaneous Administration Protocol (General)

This protocol provides a general guideline for the subcutaneous administration of reconstituted **Onilcamotide** in a research setting.

Materials:

- Reconstituted **Onilcamotide** solution
- Sterile syringes with appropriate gauge needles (e.g., 27-30G)[7]
- Alcohol swabs
- Appropriate animal handling and restraint equipment
- Sharps container

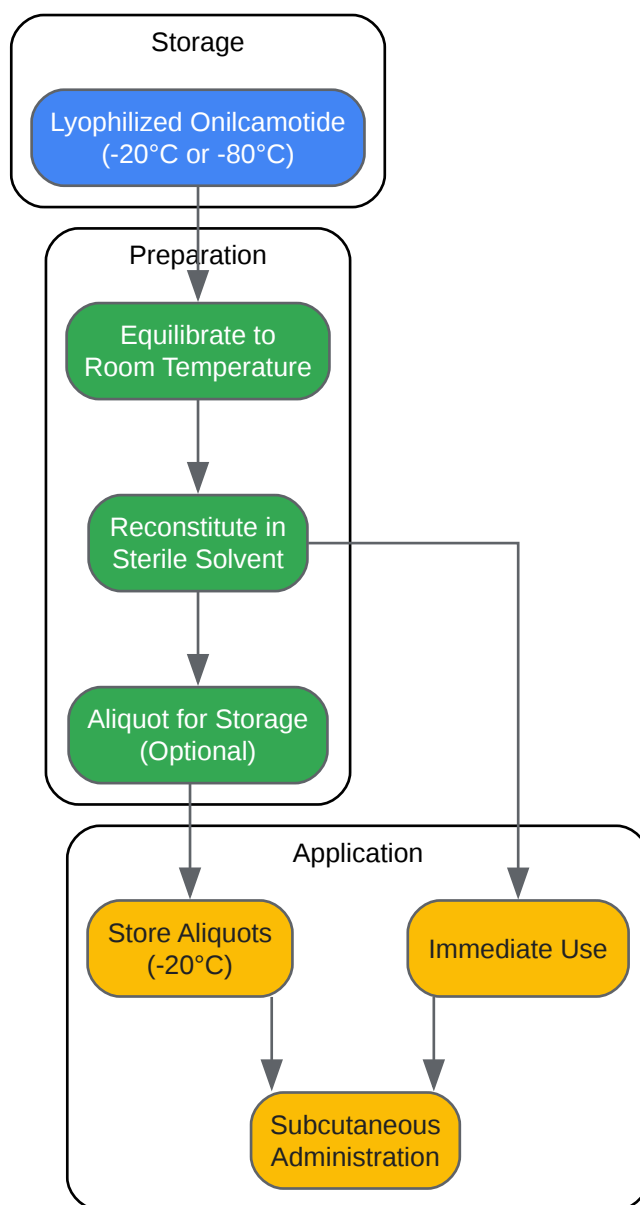
Procedure:

- Prepare the injection site by gently cleaning it with an alcohol swab and allowing it to air dry.[8]
- Draw the desired volume of the reconstituted **Onilcamotide** solution into a sterile syringe.
- Ensure there are no air bubbles in the syringe.[8]

- Gently lift a fold of skin at the injection site.
- Insert the needle at a 45-90 degree angle into the base of the skin fold.[9]
- Slowly depress the plunger to inject the solution.
- Withdraw the needle and apply gentle pressure to the injection site with a sterile gauze pad if necessary.
- Dispose of the syringe and needle in a designated sharps container.[8]
- Monitor the subject for any adverse reactions post-injection.

Visual Protocols and Pathways

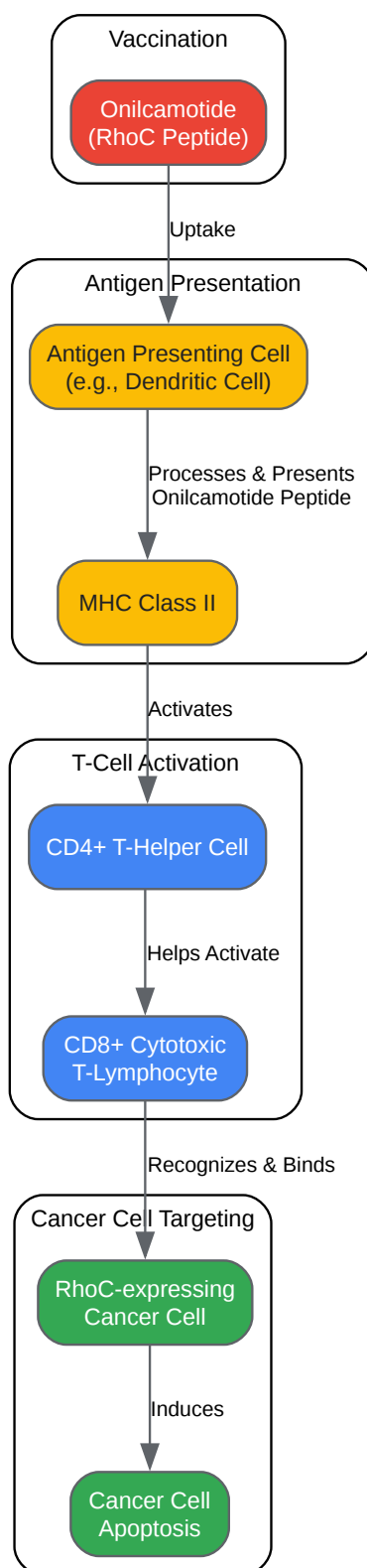
Onilcamotide Handling and Preparation Workflow



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Caption: Workflow for handling and preparing lyophilized **Onilcamotide**.

Proposed Signaling Pathway of Onilcamotide



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Caption: Proposed mechanism of action for **Onilcamotide**.

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